

# Application Notes: 5-Ethoxy-2-hydroxybenzaldehyde in the Synthesis of Bioactive Molecules

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## Compound of Interest

Compound Name: 5-Ethoxy-2-hydroxybenzaldehyde

Cat. No.: B1308184

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## Introduction

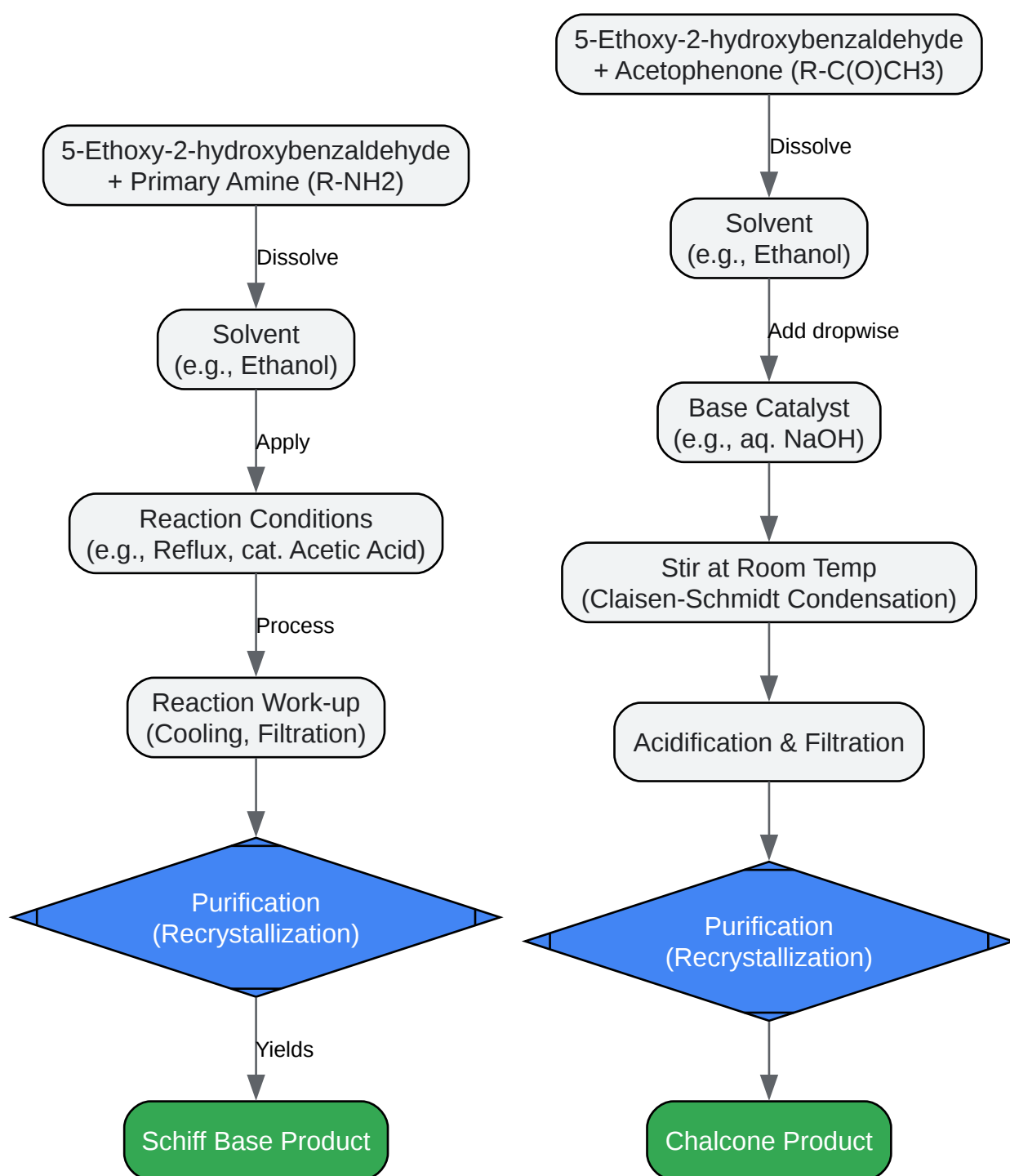
**5-Ethoxy-2-hydroxybenzaldehyde** is a substituted aromatic aldehyde that serves as a versatile and valuable building block in synthetic organic chemistry, particularly in the development of novel bioactive molecules. Its chemical structure, featuring a reactive aldehyde group, a phenolic hydroxyl group, and an ethoxy substituent, allows for the construction of diverse molecular scaffolds. The hydroxyl and aldehyde groups are key for forming Schiff bases and chalcones, two classes of compounds renowned for their wide range of pharmacological activities. This document provides detailed application notes and experimental protocols for the synthesis of bioactive Schiff bases and chalcones using **5-Ethoxy-2-hydroxybenzaldehyde** as a precursor.

## Application I: Synthesis of Bioactive Schiff Bases

Schiff bases, characterized by an azomethine or imine ( $-C=N-$ ) group, are synthesized through the condensation of a primary amine with an aldehyde.<sup>[1][2]</sup> Derivatives of 2-hydroxybenzaldehyde, such as **5-Ethoxy-2-hydroxybenzaldehyde**, are widely used to create Schiff bases with significant potential as antimicrobial and anticancer agents.<sup>[1][3][4]</sup> The imine group is often crucial for their biological activity.<sup>[1]</sup>

## General Synthesis Workflow

The synthesis is typically a one-step condensation reaction, often catalyzed by acid, and can be performed using conventional heating or microwave irradiation to improve yields and reduce reaction times.



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